

Application Notes & Protocols: The Synthesis of Sulfonyl Fluoride-Based PROTAC Linkers

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Compound of Interest

Compound Name: 2-Bromo-4-(fluorosulfonyl)benzoic acid

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Introduction: A New Frontier in Covalent Protein Degradation

Proteolysis-targeting chimeras (PROTACs) have revolutionized drug discovery by hijacking the cell's natural protein disposal system to eliminate disease-causing proteins. These heterobifunctional molecules are composed of a ligand for a target protein (protein of interest, POI), a ligand for an E3 ubiquitin ligase, and a connecting linker. While most PROTACs operate through reversible binding, a new class of covalent PROTACs is emerging, offering potential advantages in durability and potency.^{[1][2]}

At the heart of this covalent strategy lies the "warhead" — an electrophilic group that forms a permanent bond with the E3 ligase or the POI. Among the most promising warheads are sulfonyl fluorides ($-\text{SO}_2\text{F}$).^{[3][4]} This moiety strikes a unique balance between stability in aqueous environments and reactivity toward a broad range of nucleophilic amino acid residues, including serine, threonine, tyrosine, and lysine, not just the more commonly targeted cysteine.^{[3][4][5]} This expanded targeting scope significantly broadens the possibilities for designing novel covalent PROTACs.^{[6][7]}

These application notes provide a detailed guide for researchers on the design, synthesis, and characterization of sulfonyl fluoride-based linkers, a critical component of this next generation of targeted protein degraders.

Core Concepts: The Privileged Chemistry of Sulfonyl Fluorides

The utility of sulfonyl fluorides stems from their participation in Sulfur(VI) Fluoride Exchange (SuFEx) chemistry, a concept that has gained significant traction and is now considered a next-generation "click chemistry" reaction.[\[8\]](#)[\[9\]](#)

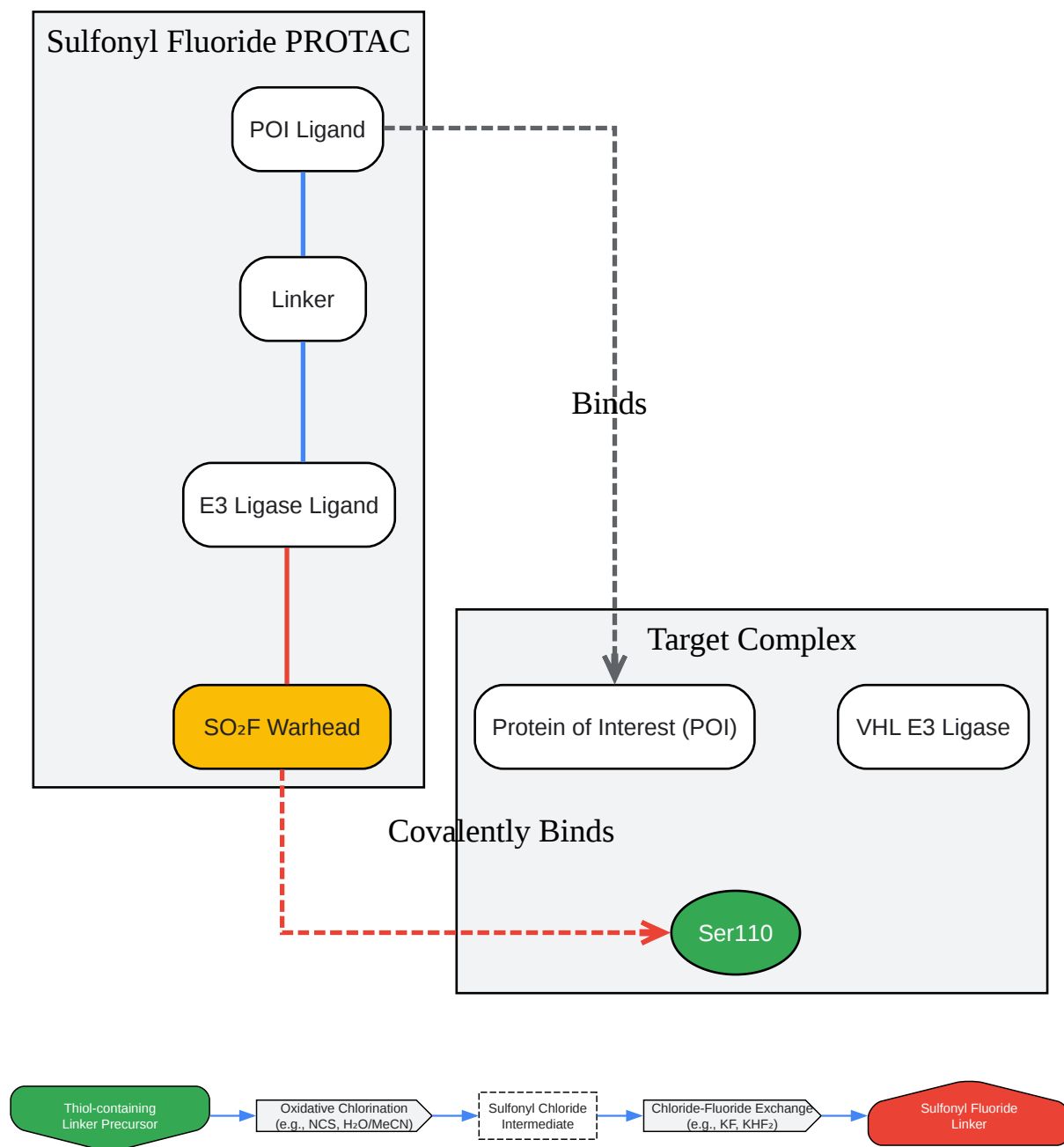
Key Characteristics of Sulfonyl Fluorides:

- **Tunable Reactivity:** The electrophilicity of the sulfur atom can be modulated by the electronic properties of the attached aryl or alkyl group. Electron-withdrawing groups increase reactivity, while electron-donating groups decrease it, allowing for fine-tuning to achieve optimal labeling of the desired protein target while minimizing off-target effects.[\[4\]](#)
- **Broad Nucleophile Scope:** Unlike many electrophiles that exclusively target cysteine, sulfonyl fluorides can react with a variety of nucleophilic residues often found in protein binding pockets, such as tyrosine, lysine, serine, and histidine.[\[3\]](#)[\[5\]](#)[\[10\]](#) This versatility is a major advantage in PROTAC design, especially when a cysteine residue is not available for targeting.[\[4\]](#)[\[8\]](#)
- **Aqueous Stability:** Sulfonyl fluorides exhibit remarkable stability against hydrolysis under physiological conditions, a critical feature for biological applications.[\[3\]](#)[\[4\]](#)[\[11\]](#) This stability ensures that the PROTAC remains intact and reactive until it reaches its intended target.

The reactivity of sulfonyl fluorides is highly context-dependent, often enhanced by the specific microenvironment of a protein's binding pocket.[\[12\]](#) For instance, the presence of nearby basic residues like lysine or histidine can facilitate the deprotonation of a tyrosine phenol, significantly increasing its nucleophilicity and promoting the SuFEx reaction.[\[6\]](#)[\[12\]](#)

Visualizing the Sulfonyl Fluoride PROTAC

The general architecture of a sulfonyl fluoride-based PROTAC is depicted below. The sulfonyl fluoride moiety is strategically placed on the E3 ligase ligand to form a covalent bond, in this case with a serine residue on the Von Hippel-Lindau (VHL) E3 ligase.



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Caption: A common synthetic workflow for the preparation of sulfonyl fluoride linkers from thiol precursors.

Key Synthetic Transformations

The following table summarizes common methods for generating the sulfonyl fluoride moiety. The choice of method depends on the available starting material and its compatibility with other functional groups in the molecule.

Starting Material	Reagents	Key Advantages	Reference(s)
Sulfonyl Chlorides	KF, KHF ₂ , or TBAF	Readily available starting materials; mild conditions.	[13] [14] [15]
Sulfonic Acids/Sulfonates	Cyanuric chloride or SOF ₂ followed by a fluoride source.	Bypasses the need to isolate reactive sulfonyl chloride intermediates.	[16] [17]
Thiols	Oxidative chlorination (e.g., NCS) followed by a fluoride source.	Useful for heteroaromatic systems.	[13] [15]
Aryl Bromides/Iodides	Palladium-catalyzed conversion to a sulfide, then oxidation and fluorination.	Allows for late-stage functionalization.	[18]
Primary Sulfonamides	Pyrylium tetrafluoroborate (Pry-BF ₄), MgCl ₂ , then KF.	Good for complex molecules due to high chemoselectivity.	[13] [15]

Detailed Experimental Protocols

Protocol 1: Synthesis of an Aryl Sulfonyl Fluoride from an Aryl Sulfonyl Chloride

This protocol describes a general and widely used method for converting a commercially available or synthesized aryl sulfonyl chloride into the corresponding sulfonyl fluoride using potassium fluoride. [\[14\]](#)[\[15\]](#) Materials:

- Aryl sulfonyl chloride (1.0 eq)
- Potassium fluoride (KF, 3.0 eq)
- Acetone
- Water
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a round-bottom flask, add the aryl sulfonyl chloride (1.0 eq) and dissolve it in acetone (e.g., 5 mL per 1 mmol of sulfonyl chloride).
- **Addition of Fluoride Source:** Add potassium fluoride (3.0 eq) followed by a small amount of water (e.g., 1 mL per 1 mmol of sulfonyl chloride). The reaction is typically a biphasic mixture. [14]3. **Reaction Monitoring:** Stir the reaction vigorously at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) or LC-MS. The reaction is typically complete within 2-4 hours. [14]4. **Workup:** Once the reaction is complete, remove the acetone under reduced pressure. Add water to the residue and extract the product with DCM or EtOAc (3 x volumes).
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure to yield the crude sulfonyl fluoride.

- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., hexanes/ethyl acetate) to afford the pure aryl sulfonyl fluoride.

Protocol 2: One-Pot Synthesis of a Sulfonyl Fluoride from a Sulfonic Acid

This protocol details a one-pot, two-step procedure for converting sulfonic acids into sulfonyl fluorides, avoiding the isolation of the sensitive sulfonyl chloride intermediate. [16] Materials:

- Sulfonic acid or sulfonate salt (1.0 eq)
- Cyanuric chloride (1.1 eq)
- Tetrabutylammonium bromide (TBAB, 0.05 eq)
- Potassium bifluoride (KHF_2 , 3.0 eq)
- Acetonitrile (MeCN)

Procedure:

- Formation of Sulfonyl Chloride (in situ): To a solution of the sulfonic acid (1.0 eq) in acetonitrile, add cyanuric chloride (1.1 eq) and TBAB (5 mol%).
- Reaction: Heat the mixture to 60 °C and stir until the conversion to the sulfonyl chloride is complete (monitor by LC-MS, typically 1-2 hours).
- Fluorination: Cool the reaction mixture to room temperature and add potassium bifluoride (KHF_2 , 3.0 eq).
- Reaction: Stir the reaction at room temperature until the fluoride exchange is complete (monitor by LC-MS, typically 2-4 hours).
- Workup: Filter the reaction mixture to remove insoluble salts and concentrate the filtrate under reduced pressure.
- Extraction: Redissolve the residue in a suitable organic solvent (e.g., EtOAc) and wash with water and brine.

- **Drying and Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, concentrate, and purify by silica gel chromatography as described in Protocol 1.

Characterization and Quality Control

Rigorous characterization is essential to confirm the identity and purity of the synthesized sulfonyl fluoride linkers.

Technique	Purpose	Expected Observations
^{19}F NMR	Confirms the presence of the S-F bond.	A characteristic singlet or triplet (if coupled to adjacent protons) in the region typical for sulfonyl fluorides.
^1H and ^{13}C NMR	Confirms the overall structure of the linker.	Chemical shifts and coupling constants should be consistent with the expected structure.
Mass Spectrometry (MS)	Confirms the molecular weight of the product.	The observed mass should match the calculated mass for the desired compound.
High-Performance Liquid Chromatography (HPLC)	Assesses the purity of the final compound.	A single major peak indicates high purity. Purity should typically be >95% for use in biological assays.

Troubleshooting

- **Incomplete conversion from sulfonyl chloride to sulfonyl fluoride:** Ensure the KF is finely ground and the reaction is stirred vigorously to maximize the interfacial area in the biphasic system. Adding a phase-transfer catalyst like 18-crown-6 can also improve efficiency. [\[13\]](#)*
Hydrolysis of the sulfonyl fluoride: While generally stable, sulfonyl fluorides can hydrolyze under strongly basic conditions or with prolonged heating. Ensure workup conditions are neutral or mildly acidic. [\[4\]](#)*
Epimerization at adjacent stereocenters: In some cases, harsh fluorination conditions can lead to epimerization. If this is observed, explore milder, one-step methods or different fluoride sources. [\[1\]](#)[\[19\]](#)

Conclusion

Sulfonyl fluoride-based linkers are powerful tools for the development of covalent PROTACs, enabling the targeting of a wide array of amino acid residues. The synthetic methods outlined in these notes provide a robust foundation for researchers to access these valuable molecules. Careful synthesis, purification, and characterization are paramount to ensure the successful application of these linkers in the exciting field of targeted protein degradation.

References

- Liu, F., Wang, H., Li, S., Bare, G. A. L., Chen, X., Wang, C., Moses, J. E., Wu, P., & Sharpless, K. B. (2019). Biocompatible SuFEx Click Chemistry: Thionyl Tetrafluoride (SOF₄)-Derived Connective Hubs for Bioconjugation to DNA and Proteins. *Angewandte Chemie International Edition*, 58(24), 8029–8033. [[Link](#)]
- Jones, M., et al. (2015). Sulfonyl fluorides as privileged warheads in chemical biology. PMC, NIH. [[Link](#)]
- Narayan, R., et al. (2016). A study of the reactivity of S(VI)–F containing warheads with nucleophilic amino-acid side chains under physiological conditions. *Organic & Biomolecular Chemistry*, Royal Society of Chemistry. [[Link](#)]
- Liu, F., et al. (2019). Biocompatible SuFEx Click Chemistry: Thionyl Tetrafluoride (SOF₄)-Derived Connective Hubs for Bioconjugation to DNA and Proteins. PubMed. [[Link](#)]
- Author Unknown. (2024). *New Applications of Sulfonyl Fluorides: A Microcosm of the Deep Integration of Chemistry and Biology in Drug Design*. ACS Publications. [[Link](#)]
- Ammar, Y. A., et al. (2021). Synthetic Routes to Arylsulfonyl Fluorides. MDPI. [[Link](#)]
- Author Unknown. (2020). Sulfur(VI) Fluoride Exchange (SuFEx)-Enabled High-Throughput Medicinal Chemistry. UC San Diego Health. [[Link](#)]
- Qin, T., & Sun, J. (2019). Facile one-pot synthesis of sulfonyl fluorides from sulfonates or sulfonic acids. PMC, NIH. [[Link](#)]

- Jones, M., et al. (2020). Structure-based design and analysis of SuFEx chemical probes. PMC, NIH. [\[Link\]](#)
- Jones, M. (2025). Advances in sulfonyl exchange chemical biology: expanding druggable target space. Nature Communications. [\[Link\]](#)
- Author Unknown. (2022). Facile synthesis of sulfonyl fluorides from sulfonic acids. RSC Publishing. [\[Link\]](#)
- Author Unknown. (2023). Activation-Free Sulfonyl Fluoride Probes for Fragment Screening. MDPI. [\[Link\]](#)
- Bond, M. J., et al. (2024). Structure-Guided Design and Optimization of Covalent VHL-Targeted Sulfonyl Fluoride PROTACs. PMC. [\[Link\]](#)
- Jones, M., et al. (2022). Development of sulfonyl fluoride chemical probes to advance the discovery of cereblon modulators. PMC. [\[Link\]](#)
- Bare, G. A. L. (2023). Synthesis of Sulfonyl Fluorides Using Direct Chloride/Fluoride Exchange in Potassium Fluoride and Water/Acetone. Organic Chemistry Portal. [\[Link\]](#)
- Author Unknown. (2022). Targeted Protein Degradation by Electrophilic PROTACs that Stereoselectively and Site-Specifically Engage DCAF1. Journal of the American Chemical Society. [\[Link\]](#)
- Author Unknown. (2021). Recent progress in the synthesis of sulfonyl fluorides for SuFEx click chemistry. Beilstein Journal of Organic Chemistry. [\[Link\]](#)
- Author Unknown. (2021). Exploration of the Reactivity of Multivalent Electrophiles for Affinity Labeling: Sulfonyl Fluoride as a Highly Efficient and Selective Label. PubMed. [\[Link\]](#)
- Jones, M., et al. (2022). Development of sulfonyl fluoride chemical probes to advance the discovery of cereblon modulators. RSC Publishing. [\[Link\]](#)
- Author Unknown. (2020). Inverse Drug Discovery Identifies Electrophiles Affording Protein Conjugates. PMC. [\[Link\]](#)

- Author Unknown. (2025). Chemoselective sulfonyl fluoride exchange (SuFEx)-induced macrocyclization of tyrosine-containing peptides in aqueous media. Chemical Science, Royal Society of Chemistry. [[Link](#)]
- Bond, M. J., et al. (2023). Structure-guided design and optimization of covalent VHL-targeted sulfonyl fluoride PROTACs. bioRxiv. [[Link](#)]
- Author Unknown. (n.d.). Exploring the Potential of Sulfamoyl Fluorides as Probes in Chemical Biology. Utrecht University. [[Link](#)]
- Bond, M. J., et al. (2023). Structure-guided design and optimization of covalent VHL-targeted sulfonyl fluoride PROTACs. bioRxiv.org. [[Link](#)]
- Bond, M. J., et al. (2024). Structure-Guided Design and Optimization of Covalent VHL-Targeted Sulfonyl Fluoride PROTACs. Journal of Medicinal Chemistry, ACS Publications. [[Link](#)]

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Sources

- 1. Structure-Guided Design and Optimization of Covalent VHL-Targeted Sulfonyl Fluoride PROTACs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Sulfonyl fluorides as privileged warheads in chemical biology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. A study of the reactivity of S(VI)–F containing warheads with nucleophilic amino-acid side chains under physiological conditions - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. Sulfonyl Fluorides - Enamine [enamine.net]
- 6. Advances in sulfonyl exchange chemical biology: expanding druggable target space - Chemical Science (RSC Publishing) DOI:10.1039/D5SC02647D [pubs.rsc.org]

- [7. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [8. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [9. SuFEx : 参与下一步点击反应的磺酰氟 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [10. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [11. Inverse Drug Discovery Identifies Electrophiles Affording Protein Conjugates - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [12. Structure-based design and analysis of SuFEx chemical probes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111112/)
- [13. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [14. Synthesis of Sulfonyl Fluorides Using Direct Chloride/Fluoride Exchange in Potassium Fluoride and Water/Acetone \[organic-chemistry.org\]](https://www.organic-chemistry.org)
- [15. Recent progress in the synthesis of sulfonyl fluorides for SuFEx click chemistry \[ccspublishing.org.cn\]](https://www.ccspringer.com)
- [16. Facile one-pot synthesis of sulfonyl fluorides from sulfonates or sulfonic acids - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111113/)
- [17. Facile synthesis of sulfonyl fluorides from sulfonic acids - Chemical Communications \(RSC Publishing\) DOI:10.1039/D2CC05781F \[pubs.rsc.org\]](https://pubs.rsc.org)
- [18. Development of sulfonyl fluoride chemical probes to advance the discovery of cereblon modulators - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111114/)
- [19. biorxiv.org \[biorxiv.org\]](https://www.biorxiv.org)
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